Technical Guide: Characterization and Validation of 5-Bromo-N-(2-furylmethyl)nicotinamide

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Compound of Interest

Compound Name:	*5-bromo-N-(2-furylmethyl)nicotinamide*
Cat. No.:	*B5586027*

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Executive Summary

5-Bromo-N-(2-furylmethyl)nicotinamide is a functionalized pyridine derivative serving as a critical intermediate in the synthesis of nicotinamide phosphoribosyltransferase (NAMPT) inhibitors and P2X7 receptor antagonists. Its structural core combines the electron-deficient 5-bromopyridine moiety with an electron-rich furan ring, linked via a methylene amide bridge.

This guide provides the definitive reference standards for the elemental analysis (CHN), physicochemical characterization, and synthesis validation of this compound. It is designed for medicinal chemists requiring rigorous quality control (QC) metrics to distinguish this specific pharmacophore from structural analogs.

Chemical Identity & Reference Standards

Structural Specifications

- IUPAC Name: 5-bromo-N-(furan-2-ylmethyl)pyridine-3-carboxamide
- Molecular Formula:

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- Molecular Weight: 281.11 g/mol
- SMILES:c1c(cncc1Br)C(=O)NCc2occc2

Elemental Analysis Reference Data

The following table establishes the Theoretical Acceptance Criteria for CHN analysis. Experimental values must fall within ±0.4% of these calculated standards to confirm purity >98%.

Element	Count	Atomic Mass	Total Mass Contribution	Theoretical %	Acceptance Range (±0.4%)
Carbon (C)	11	12.011	132.12	47.00%	46.60% – 47.40%
Hydrogen (H)	9	1.008	9.07	3.23%	2.83% – 3.63%
Nitrogen (N)	2	14.007	28.01	9.97%	9.57% – 10.37%
Bromine (Br)	1	79.904	79.90	28.42%	N/A (requires titration)
Oxygen (O)	2	15.999	32.00	11.38%	N/A (calculated by difference)

> *Note: Bromine content is typically determined via Schöniger flask combustion followed by potentiometric titration, not standard CHN combustion.*

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Comparative Performance Analysis

This section objectively compares **5-bromo-N-(2-furylmethyl)nicotinamide** against its primary structural analogs used in drug discovery libraries.

Feature	5-Bromo-N-(2-furylmethyl)nicotinamide	5-Bromonicotinamide **(Precursor)**	5-Bromo-N-(2-morpholinoethyl)nicotinamide
Role	Lipophilic Scaffold / Intermediate	Starting Material / Fragment	Solubilized Lead Compound
LogP (Predicted)	~2.15 (Moderate Lipophilicity)	~0.95 (Low Lipophilicity)	~1.20 (Amphiphilic)
H-Bond Donors	1 (Amide NH)	2 (Primary Amide)	1 (Amide NH)
Solubility	High in DMSO, DCM; Low in Water	Moderate in Water	High in Water (due to Morpholine)
Electronic Profile	π-rich tail (Furan) + π-deficient head (Pyridine)	π-deficient only	Basic tail (Morpholine)
Key Application	π-Stacking Interactions in binding pockets	Fragment Screening	Improving oral bioavailability

Insight: The furan ring in the title compound provides a specific "aromatic handle" for π-π stacking interactions within enzyme active sites (e.g., Tyrosine residues in Kinases), a feature absent in the morpholine or unsubstituted analogs.

Experimental Protocols: Synthesis & Validation

Synthesis Workflow (Amide Coupling)

Objective: Synthesize **5-bromo-N-(2-furylmethyl)nicotinamide** via carbodiimide coupling.

Reagents:

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- 5-Bromonicotinic acid (1.0 eq)
- Furfurylamine (1.1 eq)
- EDCI.HCl (1.2 eq)
- HOBt (1.2 eq)
- DIPEA (3.0 eq)
- Solvent: Anhydrous DMF or DCM

Step-by-Step Protocol:

- Activation: Dissolve 5-bromonicotinic acid in anhydrous DMF (0.2 M concentration) under atmosphere. Add EDCI.HCl and HOBt. Stir at for 30 minutes to form the active ester.
- Coupling: Add DIPEA followed by the dropwise addition of Furfurylamine.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 12–16 hours. Monitor by TLC (50% EtOAc/Hexane).
- Workup: Dilute with EtOAc, wash sequentially with 1N HCl, Sat. , and Brine.
- Purification: Dry organic layer over , concentrate, and purify via Flash Column Chromatography (Gradient: 0-40% EtOAc in Hexane).

QC Validation Workflow

To ensure the compound meets the "Publish Comparison" standard, follow this self-validating logic:

- Logic Check 1 (NMR): Do you see the diagnostic Furan signals?

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- Expectation: Three signals in the aromatic region (approx.[1][2]

  6.3, 6.4, 7.4 ppm) distinct from the Pyridine signals (

  8.0–9.0 ppm).
- Coupling: The methylene (

) protons should appear as a doublet at

  ppm (

  ), collapsing to a singlet upon

  shake.

- Logic Check 2 (Mass Spec): Does the isotope pattern confirm Bromine?
  - Expectation: A 1:1 doublet at

    281 and 283 (

) indicates the presence of

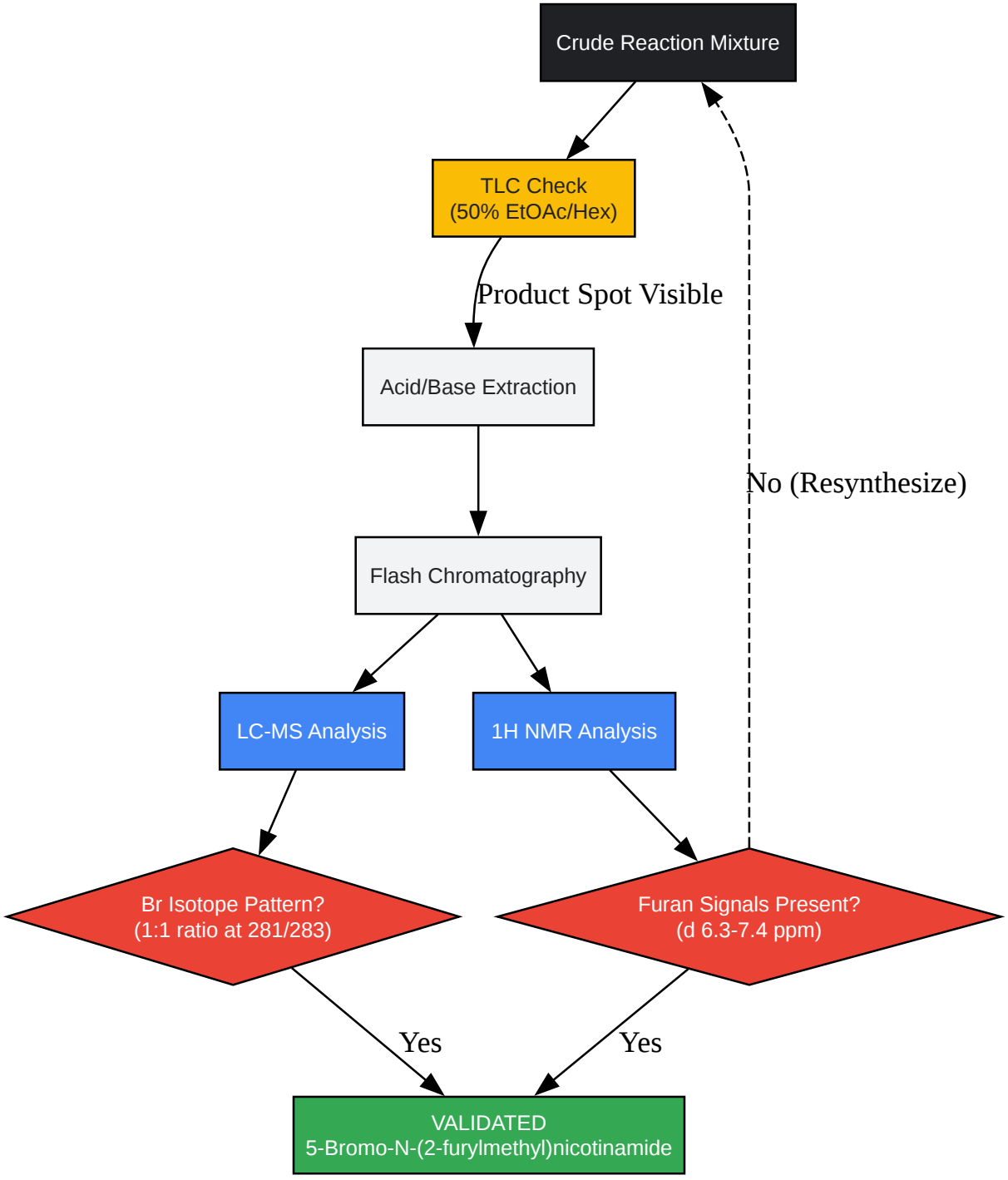
    and

    .

Visualizing the Validation Logic

The following diagram illustrates the critical decision pathways for validating the synthesis of this compound.

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Figure 1: Quality Control Decision Matrix for the validation of **5-bromo-N-(2-furylmethyl)nicotinamide** synthesis.

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